

An In-Depth Technical Guide to the Safety of 2,3-Dimethylmaleic Anhydride

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Compound of Interest

Compound Name: 2,3-Dimethylmaleic anhydride

Cat. No.: B048929

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **2,3-Dimethylmaleic Anhydride** (DMMA), a compound of increasing interest in chemical synthesis and drug delivery systems. Understanding its hazardous properties and implementing appropriate safety measures is paramount for all personnel handling this substance.

Chemical and Physical Properties

2,3-Dimethylmaleic anhydride is a white to off-white crystalline solid.^[1] It is a cyclic acid anhydride, which contributes to its reactivity, particularly with nucleophiles such as water and amines.^[1]

Property	Value	Source
CAS Number	766-39-2	[2,3-Dimethylmaleic Anhydride
Molecular Formula	C ₆ H ₆ O ₃	[2,3-Dimethylmaleic anhydride
Molecular Weight	126.11 g/mol	[2,3-Dimethylmaleic anhydride
Melting Point	93-96 °C	--INVALID-LINK--
Boiling Point	223 °C at 760 mmHg	--INVALID-LINK--
Vapor Pressure	0.099 mmHg at 25 °C (estimated)	--INVALID-LINK--
Flash Point	95.6 °C	[2,3-Dimethylmaleic anhydride
Solubility	Slightly soluble in water. Soluble in ethanol, ether, and chloroform.	[2,3-Dimethylmaleic anhydride
Stability	Moisture sensitive; reacts with water to form 2,3- dimethylmaleic acid.	--INVALID-LINK--

Hazard Identification and GHS Classification

2,3-Dimethylmaleic anhydride is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

GHS Pictogram for **2,3-Dimethylmaleic Anhydride**.

Toxicological Information

While a specific LD50 value for **2,3-dimethylmaleic anhydride** is not readily available in the searched literature, its classification as "harmful if swallowed" indicates significant oral toxicity. The primary toxicological concerns are its irritant effects on the skin, eyes, and respiratory system.^[2]

Mechanism of Action and Reactivity:

As an acid anhydride, **2,3-dimethylmaleic anhydride** readily reacts with nucleophiles. This reactivity is the basis of its biological effects. It can acylate proteins and other biological molecules, potentially leading to cellular dysfunction.

Of particular interest to drug development professionals is its pH-sensitive reactivity. The amide bonds formed from the reaction of **2,3-dimethylmaleic anhydride** with amine groups are susceptible to cleavage under acidic conditions, a property exploited in drug delivery systems for targeted release in the acidic tumor microenvironment.

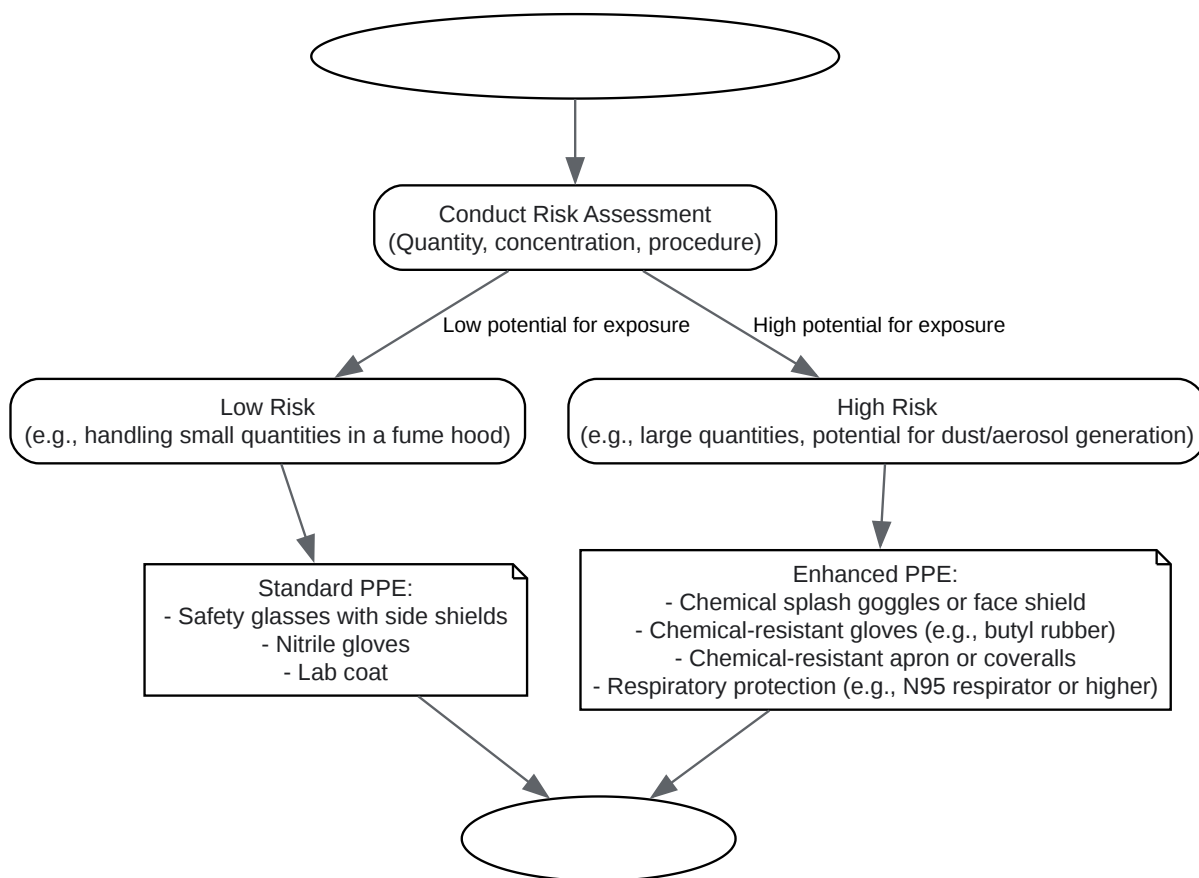
Carcinogenicity:

There is limited data on the carcinogenicity of **2,3-dimethylmaleic anhydride**. One study noted that it induced sarcomas in 3 out of 5 rats, suggesting potential carcinogenic activity. It is listed as a "questionable carcinogen with experimental tumorigenic data."

Experimental Protocols

4.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving **2,3-dimethylmaleic anhydride** to determine the appropriate level of PPE. The following diagram outlines a general workflow for selecting PPE.

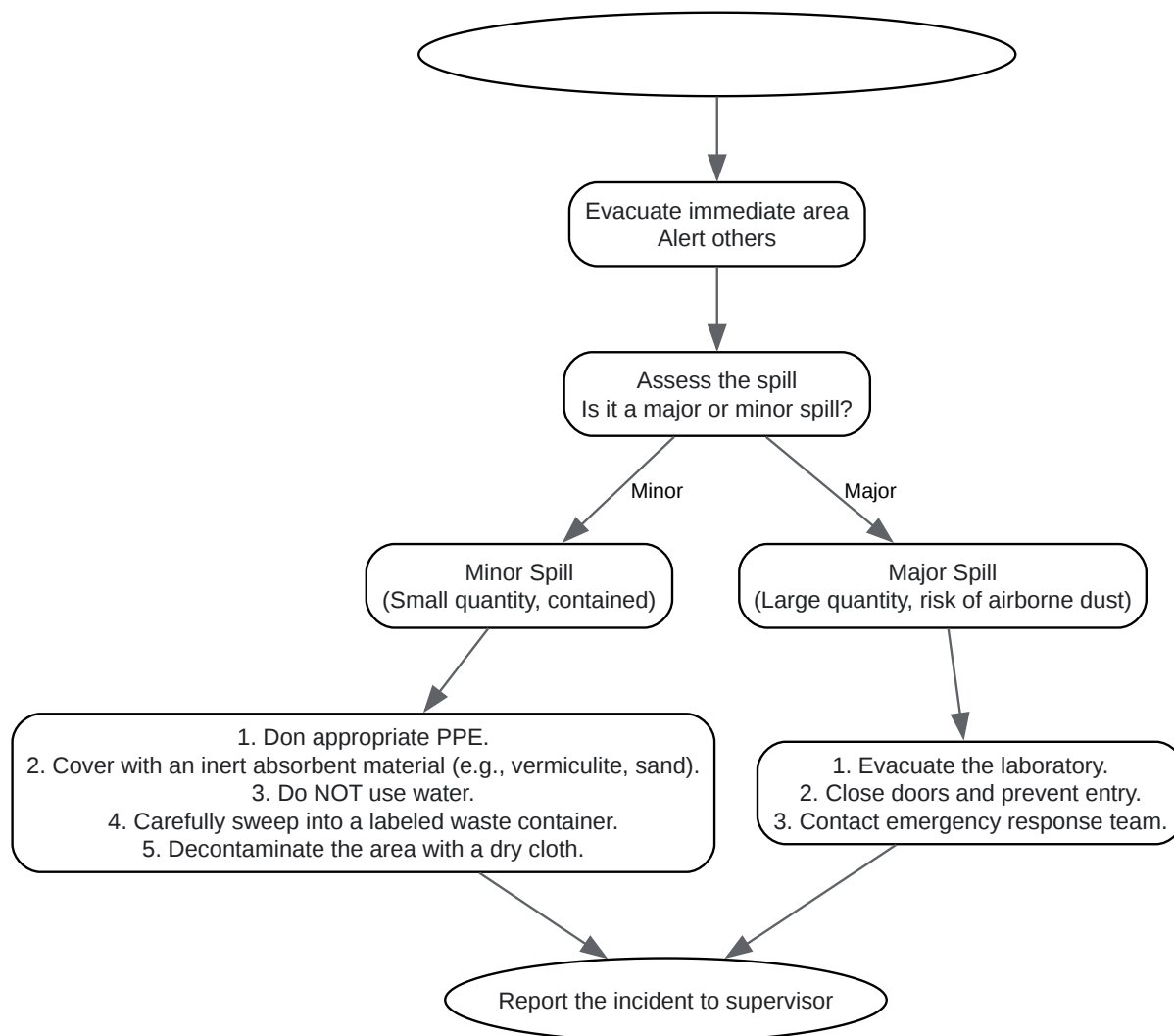


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Workflow for Personal Protective Equipment Selection.

4.2. Spill Cleanup Protocol

In the event of a spill, follow these procedures promptly and safely.



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Decision Tree for Spill Response.

4.3. Decontamination Protocol

Equipment:

- Initial Cleaning: Physically remove any visible solid residue.
- Solvent Rinse: Rinse equipment with a suitable organic solvent in which **2,3-dimethylmaleic anhydride** is soluble (e.g., ethanol, ethyl acetate) in a chemical fume hood. Collect the

solvent rinse as hazardous waste.

- Aqueous Wash: Wash with soap and water.
- Final Rinse: Rinse with deionized water.
- Drying: Allow to air dry completely.

Personal Protective Equipment (PPE):

- Gloves: Remove gloves by turning them inside out and dispose of them as hazardous waste.
- Lab Coat/Apron: If contaminated, remove carefully and place in a labeled bag for laundering or disposal according to institutional guidelines.
- Goggles/Face Shield: Clean with soap and water.

First Aid Measures

Immediate medical attention is required for any significant exposure.[\[2\]](#)

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Handling

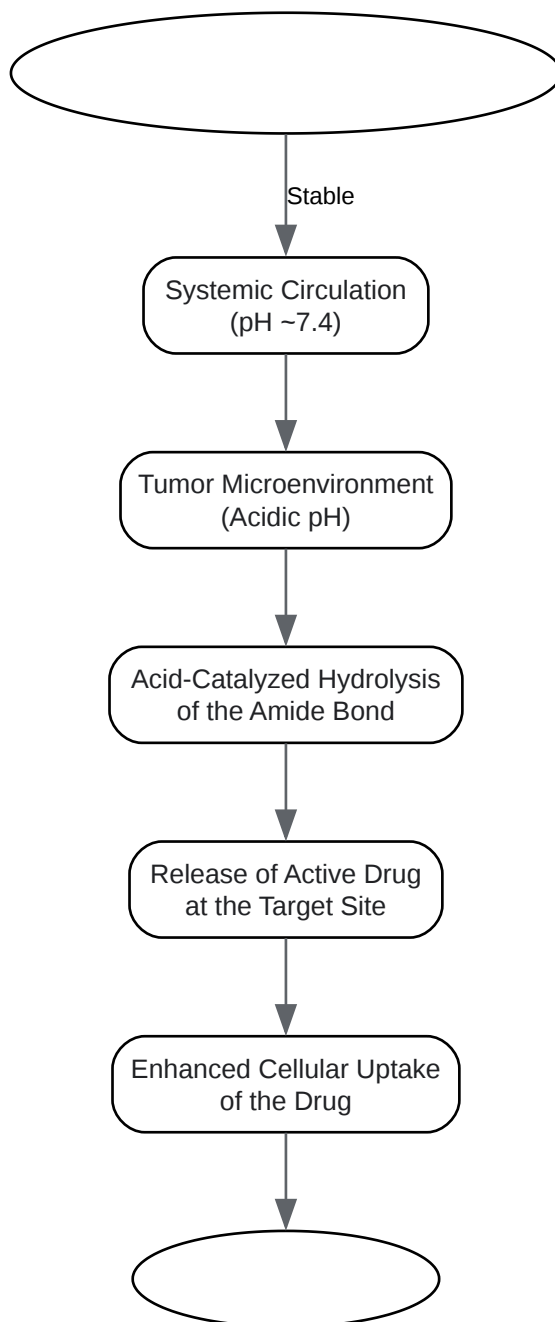
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances.[2] It is moisture-sensitive and should be stored under an inert atmosphere if possible.
- **Handling:** Handle in a chemical fume hood. Avoid creating dust. Do not breathe dust, vapor, mist, or gas. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.[2]

Disposal Considerations

Dispose of waste and contaminated materials in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.

Signaling Pathway and Logical Relationships in Drug Delivery

The pH-sensitive nature of the amide bond formed by **2,3-dimethylmaleic anhydride** is a key feature in its application in drug delivery systems. The following diagram illustrates this logical relationship.



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Logical Pathway of a pH-Responsive Drug Delivery System.

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References

- 1. Page loading... [wap.guidechem.com]
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